

CAS number and molecular structure of butyl levulinate

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Compound of Interest

Compound Name: Butyl levulinate

Cat. No.: B1584551

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An In-depth Technical Guide to **Butyl Levulinate**

Introduction

Butyl levulinate (BL), a bio-based compound derived from levulinic acid, is emerging as a significant platform chemical with diverse applications across various industries.[1][2] Its properties as a green solvent, a potential biofuel additive, and a versatile chemical intermediate make it a subject of increasing interest for researchers, scientists, and professionals in drug development.[1][3][4][5] This guide provides a comprehensive overview of the technical aspects of **butyl levulinate**, including its chemical identity, physicochemical properties, synthesis protocols, and key applications.

Chemical Identity and Molecular Structure

Butyl levulinate is the ester formed from the reaction of levulinic acid and n-butanol.[1][6] It is also known by several synonyms, including n-**butyl levulinate**, butyl 4-oxopentanoate, and levulinic acid butyl ester.[1][3][7]

- CAS Number: 2052-15-5[6][8][9]
- Molecular Formula: C₉H₁₆O₃[1][6][9][10][11]
- IUPAC Name: butyl 4-oxopentanoate[11]

The molecular structure of **butyl levulinate** features both a ketone and an ester functional group, which contributes to its reactivity and utility in chemical synthesis.[\[3\]](#)

Molecular Structure Representations:

- SMILES: CCCCOC(=O)CCC(C)=O[\[11\]](#)
- InChI: 1S/C9H16O3/c1-3-4-7-12-9(11)6-5-8(2)10/h3-7H2,1-2H3[\[11\]](#)
- InChIKey: ISBWNEKJSSLXOD-UHFFFAOYSA-N[\[12\]](#)

Physicochemical Properties

The following tables summarize the key physicochemical properties of **butyl levulinate**.

Table 1: General Properties

Property	Value	Source
Molecular Weight	172.22 g/mol	[1] [9] [11]
Appearance	Colorless to pale yellow liquid	[6] [10]
Odor	Mild, slightly fruity, sweet, and caramellic	[3] [13]

Table 2: Thermal and Physical Properties

Property	Value	Source
Boiling Point	106-108 °C at 5.5 mmHg; ~238 °C at atmospheric pressure	[10] [12]
Density	0.974 g/mL at 25 °C	[10] [12]
Refractive Index	n _{20/D} 1.427	[10] [12]
Flash Point	110 °C (230 °F) - closed cup	
Vapor Pressure	5 Pa at 25 °C	[10] [12]

Table 3: Solubility and Partition Coefficient

Property	Value	Source
Water Solubility	Slightly soluble	[10] [11] [12]
Solubility in Organic Solvents	Soluble in oil, ethanol, ether, and chloroform	[3] [10] [11]
LogP	1.435 at 20 °C	[10] [12]

Synthesis of Butyl Levulinate

The primary method for synthesizing **butyl levulinate** is through the Fischer esterification of levulinic acid with n-butanol, typically in the presence of an acid catalyst.[\[1\]](#)[\[14\]](#) An alternative and more sustainable approach involves the direct conversion of biomass, such as cellulose, into **butyl levulinate**.[\[2\]](#)[\[15\]](#)

Experimental Protocol 1: Esterification of Levulinic Acid with n-Butanol

This protocol is based on the acid-catalyzed esterification reaction.

Materials:

- Levulinic acid (LA)
- n-Butanol (BuOH)
- Acid catalyst (e.g., sulfuric acid, solid acid catalysts like Dowex 50Wx2 or ZSM-5 supported phosphomolybdic acid)[14][16]

Procedure:

- The reactor is charged with a specific molar ratio of n-butanol to levulinic acid (e.g., a 3:1 ratio).[17]
- The acid catalyst is added to the reaction mixture. The amount of catalyst will depend on the specific catalyst used.
- The mixture is heated to the desired reaction temperature, which can range from 120-150 °C, and stirred continuously.[16]
- The reaction is carried out for a specified duration, often several hours, to achieve a high conversion rate.[16]
- Water, a byproduct of the esterification, can be removed during the reaction to shift the equilibrium towards the product side.
- After the reaction is complete, the catalyst is separated from the mixture (e.g., by filtration if a solid catalyst is used).
- The excess n-butanol is removed, typically by distillation.
- The crude **butyl levulinate** is then purified, for instance, by washing with a saturated sodium carbonate solution and then with water to remove any remaining acid and salts, followed by a final distillation.[2][15]

Experimental Protocol 2: Synthesis from Cellulose

This process involves multiple steps, starting from the hydrolysis of cellulose.[2][15]

1. Fed-Batch Hydrolysis of Cellulose:

- Cellulose is hydrolyzed in a reaction vessel, often using an acid catalyst like sulfuric acid, to produce levulinic acid. A fed-batch process can be employed to achieve higher concentrations of levulinic acid.[2][15]

2. Decolorization:

- The resulting solution containing levulinic acid and byproducts like humins is decolorized. This can be a two-step process using an adsorption resin followed by activated carbon to remove soluble humins.[2][15]

3. Extraction:

- The levulinic acid is extracted from the aqueous solution. Interestingly, crude **butyl levulinate** itself can be used as the extractant to avoid introducing new impurities into the system.[2][15]

4. Esterification:

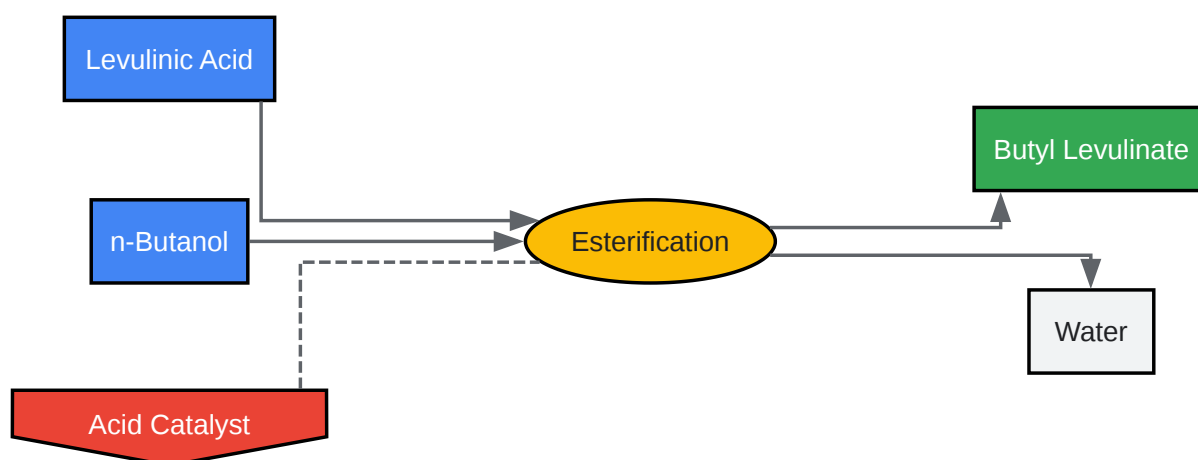
- The extracted levulinic acid, now in a **butyl levulinate**/n-butanol medium, undergoes esterification as described in the first protocol.

5. Purification:

- The final product is purified through distillation and washing steps to achieve high purity **butyl levulinate** (e.g., >98 wt%).[2][15]

Synthesis Pathway Diagram

The following diagram illustrates the synthesis of **butyl levulinate** from levulinic acid and butanol.



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Caption: Synthesis of **Butyl Levulinate** via Esterification.

Applications in Research and Drug Development

Butyl levulinate's favorable properties make it a compound of interest for various applications, including in the pharmaceutical sector.

- **Green Solvent:** Due to its low toxicity, biodegradability, and good solvency for a range of organic compounds, **butyl levulinate** is an attractive green solvent.[5][6] It can serve as a safer alternative to conventional volatile organic compounds (VOCs) in various industrial and laboratory processes.[5]
- **Chemical Intermediate:** The presence of both ketone and ester functional groups allows for a variety of chemical transformations, making it a versatile building block in organic synthesis. [1][3] In pharmaceutical manufacturing, it can be used in the synthesis pathways of Active Pharmaceutical Ingredients (APIs).[18]
- **Biofuel Additive:** **Butyl levulinate** has been investigated as a potential biofuel additive due to its favorable combustion characteristics.[1][3] It can be blended with gasoline or diesel to reduce reliance on fossil fuels.[1]
- **Flavor and Fragrance:** It is used as a flavoring agent in the food and beverage industry and in perfumes and cosmetics due to its pleasant fruity or floral odor.[1]

Safety and Handling

Butyl levulinate is not classified as a hazardous substance, though direct contact may cause mild skin or eye irritation.[3] It is considered to have low toxicity.[10] Standard laboratory safety precautions, such as wearing eye protection and gloves, should be followed when handling this chemical. It is a combustible liquid and should be stored in a cool, well-ventilated area.[10]

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